Application Note: Analytical Characterization of 4-Bromo-5-fluoro-2-methylphenol

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Compound of Interest	
Compound Name:	*4-Bromo-5-fluoro-2-methylphenol*
CAS No.:	*1600166-21-9*
Cat. No.:	*B1532887*

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Introduction & Scope

4-Bromo-5-fluoro-2-methylphenol is a highly functionalized halogenated phenol intermediate used primarily in the synthesis of agrochemicals and pharmaceutical active ingredients (APIs).[1][2][3] Its unique substitution pattern—featuring both bromine and fluorine atoms alongside a methyl group—imparts specific electronic and steric properties, making it a valuable scaffold for cross-coupling reactions (e.g., Suzuki-Miyaura) and nucleophilic aromatic substitutions.[1][2][3]

However, the presence of multiple regioisomers (such as 4-bromo-2-fluoro-5-methylphenol) necessitates rigorous analytical protocols to ensure structural integrity and purity.[1][2][3] This guide outlines a self-validating analytical workflow combining spectroscopic fingerprinting (NMR, MS) with quantitative assay methods (HPLC-UV).

Safety & Handling

- Hazards: H302 (Harmful if swallowed), H315 (Skin Irritation), H319 (Eye Irritation).[1][2][3]
- Handling: Phenols are corrosive and readily absorbed through skin.[1][2][3] Handle in a fume hood using nitrile gloves.[1][2][3]

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- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2-8°C to prevent oxidation (quinonoid formation).

Physicochemical Profile

Property	Value / Description
Chemical Formula	C_7H_6BrFO
Molecular Weight	205.02 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate, Dichloromethane.[1][3] Sparingly soluble in water.[1][2][3]
Acidity (pKa)	~8.5 - 9.5 (Predicted; slightly more acidic than cresol due to F/Br electron withdrawal)
LogP	~2.7 (Lipophilic)

Spectroscopic Identification (The Fingerprint)[1][2][3]

Nuclear Magnetic Resonance (NMR)

Objective: Confirm regiochemistry and rule out isomers. Solvent: DMSO-d_6 is preferred over $CDCl_3$ to prevent proton exchange of the phenolic -OH and to ensure sharp peaks.[1][2][3]

Protocol:

- Sample Prep: Dissolve 10-15 mg of sample in 0.6 mL DMSO-d_6.
- Instrument: 400 MHz or higher recommended.
- Key Experiments: ^1H, ^{13}C, ^{19}F, and NOESY (if regioisomerism is ambiguous).

Expected Spectral Features (Mechanistic Insight):

- ^1H NMR:

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- -OH: Singlet, broad, δ 9.5–10.5 ppm (exchangeable).[1][2][3]
- -CH_3: Singlet, δ ~2.1–2.2 ppm.[1][2][3][4]
- Aromatic H-3 (Position 3): Located between Methyl and Bromine.[1][2][3] Expected as a doublet (J_HF_meta ~6-8 Hz) or broadened singlet depending on resolution.[1][2][3]
- Aromatic H-6 (Position 6): Located between Fluorine and Hydroxyl.[1][2][3] Expected as a doublet (J_HF_ortho ~9-11 Hz).
- Differentiation: The coupling constant of H-6 (ortho to F) will be larger than H-3 (meta to F).[1][2][3]

- ^{19}F NMR:
  - Single peak, typically δ -110 to -130 ppm.[1][2][3] Essential for quantifying fluorinated impurities.[1][2][3]

Mass Spectrometry (GC-MS)

Objective: Confirm molecular weight and halogen pattern. System: Agilent 7890/5977 or equivalent.

Protocol:

- Inlet: 250°C, Split 20:1.
- Column: HP-5ms or DB-5ms (30m x 0.25mm x 0.25µm).[1][2][3]
- Oven: 60°C (1 min) → 20°C/min → 280°C (3 min).
- Derivatization (Optional but Recommended): Treat with BSTFA + 1% TMCS at 60°C for 30 mins to form the TMS-ether.[1][2][3] This improves peak shape and volatility.[1][2][3]

Diagnostic Ions:

- Molecular Ion (M^+): Distinct doublet at m/z 204 and 206 with a 1:1 intensity ratio (characteristic of $^{79}Br/^{81}Br$ isotopes).[1][2][3]

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- Fragmentation: Loss of Methyl (M-15), Loss of CO (M-28), Loss of Br (M-79/81).[1][2][3]

Quantitative Purity Assay (HPLC-UV)

Objective: Quantify purity and detect organic impurities. Challenge: Phenols are weak acids; neutral mobile phases can cause peak tailing.[1][2][3] Acidic modification is required.[1][2][3]

Method Parameters

Parameter	Condition
Column	C18 Reverse Phase (e.g., Zorbax Eclipse Plus, 150 x 4.6 mm, 3.5 µm)
Mobile Phase A	Water + 0.1% Phosphoric Acid (H_3PO_4) or Formic Acid
Mobile Phase B	Acetonitrile (ACN)
Flow Rate	1.0 mL/min
Column Temp	30°C
Detection	UV at 280 nm (Phenolic absorption) and 220 nm (General)
Injection Vol	5 µL

Gradient Program

Time (min)	% A	% B	Description
0.0	95	5	Equilibration
2.0	95	5	Hold
15.0	10	90	Linear Gradient
18.0	10	90	Wash
18.1	95	5	Re-equilibration
23.0	95	5	End

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Self-Validating System Suitability (SST)

Before running samples, inject a standard to verify:

- Tailing Factor (T): Must be < 1.5 (Ensured by acidic mobile phase).[1][2][3]
- Retention Time: Stable within ±0.1 min.
- Resolution: > 2.0 between the main peak and any nearest impurity (e.g., des-bromo or regioisomers).[1][2][3]

Analytical Workflow Visualization

The following diagram illustrates the logical flow for characterizing a new batch of material, ensuring no step is skipped.

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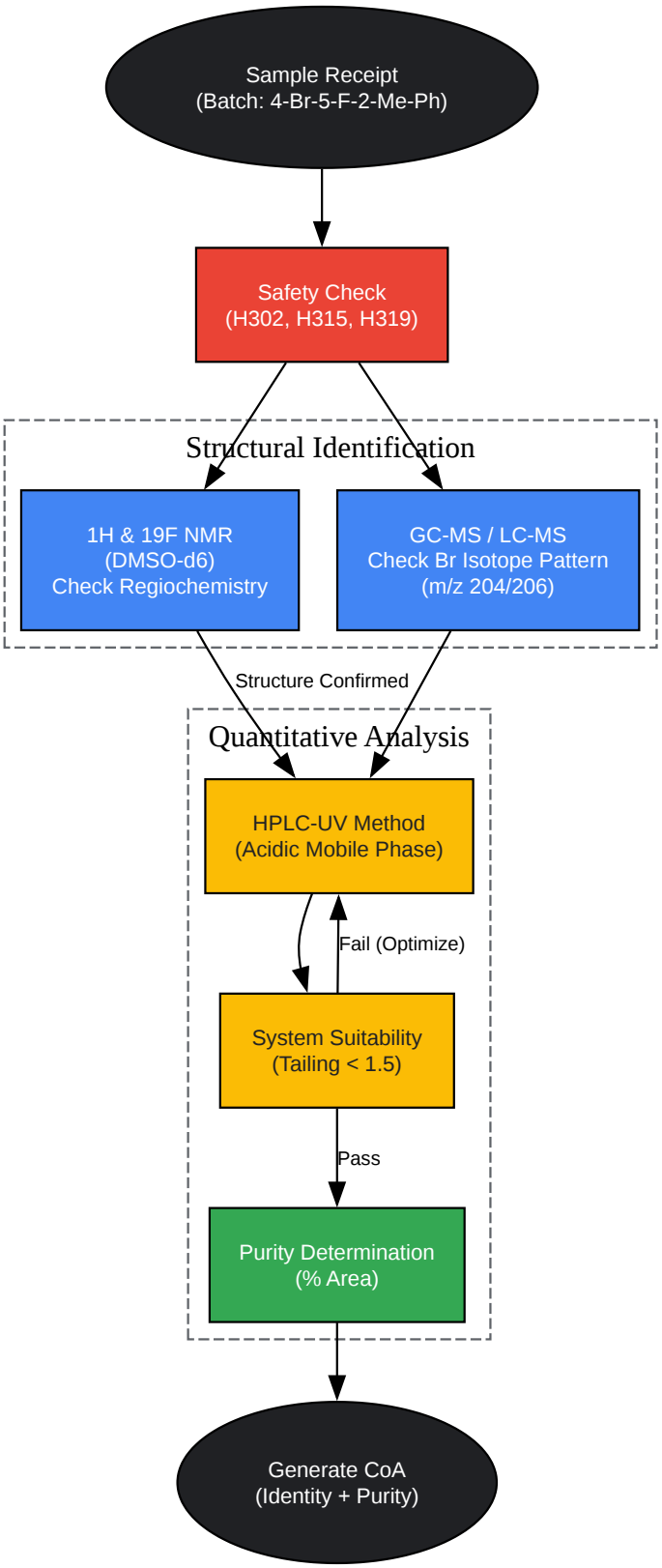

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Caption: Analytical lifecycle for **4-Bromo-5-fluoro-2-methylphenol**, from receipt to certification.

References

- PubChem.**4-Bromo-5-fluoro-2-methylphenol** (Compound).[1][2][3][5] National Library of Medicine.[1][2][3] Available at: [Link][1][2][3]
- EPA (US Environmental Protection Agency).Method 528: Determination of Phenols in Drinking Water by Solid Phase Extraction and Capillary Column Gas Chromatography/Mass Spectrometry (GC/MS).[1][2][3] Available at: [Link][1][2][3]

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